

IUPAC name for 2-Bromo-5-methylphenol

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Compound of Interest

Compound Name: **2-Bromo-5-methylphenol**

Cat. No.: **B088109**

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An In-depth Technical Guide to 2-Bromo-5-methylphenol

This guide provides a comprehensive overview of **2-Bromo-5-methylphenol**, a significant chemical intermediate in organic synthesis and pharmaceutical research.^[1] It covers its chemical identity, physicochemical properties, synthesis protocols, applications, and safety and handling procedures, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Properties

2-Bromo-5-methylphenol, also known by its synonyms 6-Bromo-m-cresol and 6-Bromo-3-methylphenol, is a brominated derivative of m-cresol.^{[2][3]} Its chemical structure and properties make it a versatile building block in the synthesis of more complex molecules.^[1]

Table 1: Chemical Identifiers for 2-Bromo-5-methylphenol

| Identifier | Value |
|-------------------|---|
| IUPAC Name | 2-Bromo-5-methylphenol |
| CAS Number | 14847-51-9 ^{[2][4][5]} |
| Molecular Formula | C ₇ H ₇ BrO ^{[2][3][5]} |
| Synonyms | 6-Bromo-m-cresol, 6-Bromo-3-methylphenol, Phenol, 2-bromo-5-methyl- ^{[2][3]} |

Table 2: Physicochemical Properties of **2-Bromo-5-methylphenol**

| Property | Value |
|------------------|---|
| Molecular Weight | 187.03 g/mol [5][6][7] |
| Appearance | Off-white crystalline solid or dark brown to very dark brown solid[3] |
| Melting Point | 62 °C[2] |
| Boiling Point | 206-208 °C @ 731 Torr[2] |
| Solubility | Slightly soluble in Chloroform and DMSO[3] |
| pKa | 8.54 ± 0.10 (Predicted)[3] |
| Density | 1.3839 g/cm ³ (Rough Estimate)[2] |

Synthesis of 2-Bromo-5-methylphenol

The synthesis of **2-Bromo-5-methylphenol** can be achieved through various methods. One common approach is the direct bromination of 5-methylphenol (m-cresol).[4][8] An alternative, well-documented method involves a Sandmeyer-type reaction starting from 6-Amino-m-cresol. [8]

Experimental Protocol: Synthesis from 6-Amino-m-cresol[8]

This protocol details the synthesis via diazotization of an amino group followed by substitution with bromine.

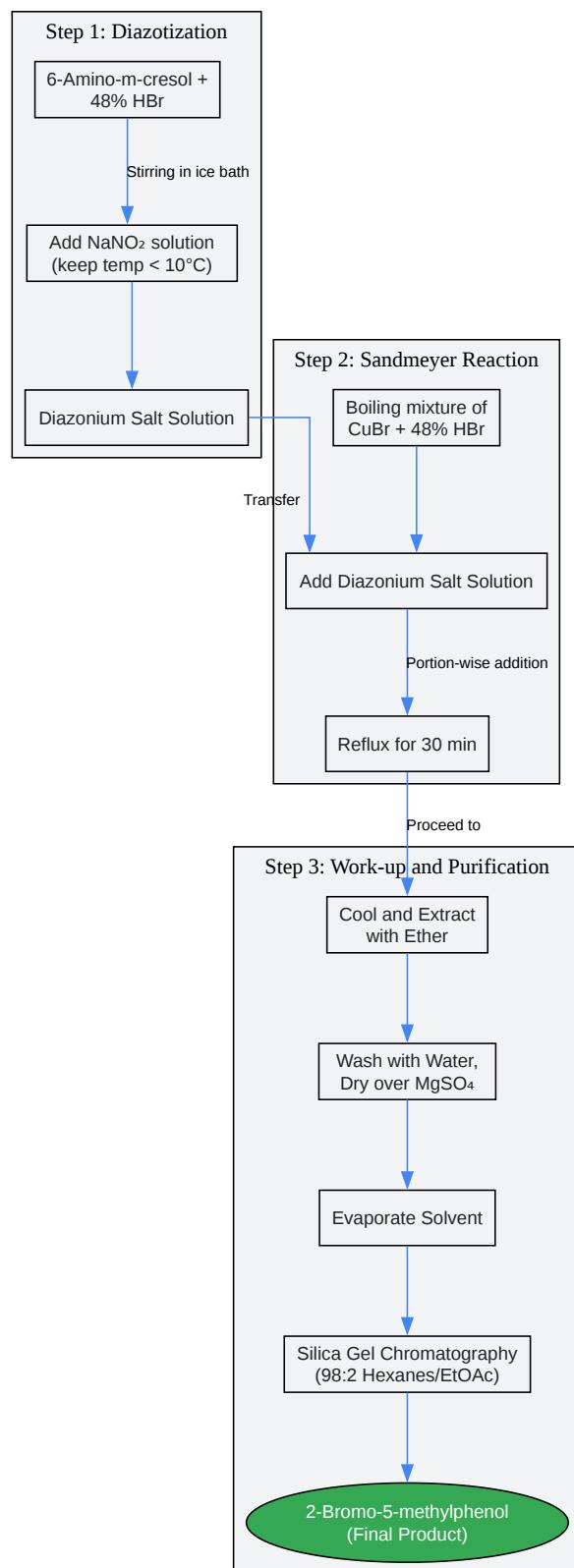
Materials:

- 6-Amino-m-cresol (5.0 g, 41 mmol)
- 48% Hydrobromic acid (HBr) (22 ml total)
- Sodium nitrite (NaNO₂) (2.8 g, 41 mmol)

- Copper(I) bromide (CuBr) (6.4 g, 22 mmol)
- Water
- Ice chips
- Ether
- Magnesium sulfate (MgSO₄)
- Silica gel
- Hexanes/Ethyl acetate (98:2)

Procedure:

- **Diazotization:** An ice-cooled mixture of 6-amino-m-cresol (5.0 g, 41 mmol) and 48% hydrobromic acid (17 ml, 100 mmol) is prepared. A solution of sodium nitrite (2.8 g, 41 mmol) in 5 ml of water is added rapidly with stirring, ensuring the temperature is maintained below 10°C by adding ice chips.[8]
- **Sandmeyer Reaction:** The resulting diazonium salt solution is added in portions over 30 minutes to a boiling mixture of copper(I) bromide (6.4 g, 22 mmol) and 48% hydrobromic acid (5 ml).[8]
- **Reflux and Extraction:** The reaction mixture is refluxed for an additional 30 minutes. After cooling, the mixture is extracted twice with 100 ml of ether.[8]
- **Purification:** The combined ether extracts are washed with water, dried over magnesium sulfate, and the solvent is evaporated. The residue is purified by chromatography on silica gel using a 98:2 hexanes/ethyl acetate eluent to yield **2-Bromo-5-methylphenol** as an oil (1.6 g, 20% yield).[8]



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Caption: Synthesis workflow for **2-Bromo-5-methylphenol** from 6-Amino-m-cresol.

Applications in Research and Development

Brominated phenols are crucial intermediates in both organic synthesis and pharmaceutical chemistry.^[1] The presence of the bromine atom on the phenol ring modifies the molecule's electronic properties, making **2-Bromo-5-methylphenol** a versatile precursor for more complex structures.^[1]

- **Cross-Coupling Reactions:** It serves as a key building block in carbon-carbon bond-forming reactions such as Suzuki, Stille, and Sonogashira couplings. These reactions are fundamental in synthesizing a wide array of complex organic molecules.^[1]
- **Pharmaceutical Synthesis:** The bromophenol motif is present in numerous natural products and is a vital component in the synthesis of pharmaceuticals and agrochemicals.^[1] The ability to selectively introduce functionality via the bromine and hydroxyl groups allows chemists to fine-tune molecular properties for desired biological activities.

Safety and Handling

Proper handling of **2-Bromo-5-methylphenol** is essential to ensure laboratory safety. The compound is classified as harmful if swallowed.^[2]

Table 3: GHS Hazard and Precautionary Information for **2-Bromo-5-methylphenol**

| Category | Code | Description |
|----------------------------|-----------|--|
| Hazard Statement | H302 | Harmful if swallowed. [2] |
| Precautionary - Prevention | P261 | Avoid breathing dust/fume/gas/mist/vapours/spay. [6] |
| P264 | | Wash hands thoroughly after handling. [2] [6] |
| P270 | | Do not eat, drink or smoke when using this product. [2] [6] |
| P271 | | Use only outdoors or in a well-ventilated area. [2] [6] |
| P280 | | Wear protective gloves/protective clothing/eye protection/face protection. [2] [6] |
| Precautionary - Response | P301+P312 | IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. [2] |
| P302+P352 | | IF ON SKIN: Wash with plenty of water. [2] [6] |
| P304+P340 | | IF INHALED: Remove person to fresh air and keep comfortable for breathing. [2] [6] |
| P330 | | Rinse mouth. [2] [6] |
| Precautionary - Storage | P403+P233 | Store in a well-ventilated place. Keep container tightly closed. [2] [6] |
| P405 | | Store locked up. [2] [6] |
| Precautionary - Disposal | P501 | Dispose of contents/container to an approved waste disposal |

plant.[2][6]

Handling Recommendations:

- Ventilation: Handle in a well-ventilated area, preferably in a chemical fume hood.[6]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves (inspected prior to use), and tightly fitting safety goggles.[6]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place away from incompatible materials.[6]
- First Aid: In case of inhalation, move the victim to fresh air.[6] If skin contact occurs, wash off with soap and plenty of water.[6] For eye contact, rinse with pure water for at least 15 minutes.[6] If swallowed, rinse mouth with water and seek immediate medical attention.[6]

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References

- 1. 2-Bromo-5-methylphenol|Aryl Bromide Building Block [benchchem.com]
- 2. echemi.com [echemi.com]
- 3. Page loading... [wap.guidechem.com]
- 4. 2-bromo-5-methyl-phenol | 14847-51-9 [chemicalbook.com]
- 5. scbt.com [scbt.com]
- 6. chemicalbook.com [chemicalbook.com]
- 7. SDS of 2-Bromo-5-methylphenol, Safety Data Sheets, CAS 14847-51-9 - chemBlink [www.chemblink.com]
- 8. 2-bromo-5-methyl-phenol synthesis - chemicalbook [chemicalbook.com]

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